

Application Notes and Protocols for Dilaurylglycerosulfate Sodium Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dilaurylglycerosulfate sodium*

Cat. No.: *B10861153*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dilaurylglycerosulfate sodium (CAS Number: 99387-94-7) is an anionic surfactant utilized as a co-emulsifier, particularly in diagnostic assays for the determination of lipase activity. Its molecular structure, featuring two lauryl chains, a glycerol backbone, and a sulfate group, imparts amphiphilic properties that are crucial for its function in creating stable emulsions of water-insoluble substrates in aqueous media. These application notes provide detailed protocols for the preparation of **Dilaurylglycerosulfate sodium** solutions and its application in a lipase activity assay.

Physicochemical Properties

A summary of the known physicochemical properties of **Dilaurylglycerosulfate sodium** is presented in the table below. It is important to note that detailed quantitative data on solubility and critical micelle concentration (CMC) are not widely available in the public domain.

Property	Value	Reference
CAS Number	99387-94-7	[1]
Molecular Formula	C ₂₇ H ₅₆ O ₆ S	[1][2]
Molecular Weight	508.8 D	[1][2]
Appearance	White powder	[1][2]
Purity (from Carbon)	≥90%	[1][2]
Water Content (Karl Fischer)	≤5%	[1][2]
Storage Stability	Stable for 12 months at +2 to +8°C	[1][2]

Experimental Protocols

Protocol 1: Preparation of a Stock Solution of Dilaurylglycerosulfate Sodium

This protocol describes the preparation of a stock solution of **Dilaurylglycerosulfate sodium**. The concentration of the stock solution may need to be adjusted based on the specific requirements of the downstream application.

Materials:

- **Dilaurylglycerosulfate sodium** powder
- High-purity deionized or distilled water
- Appropriate volumetric flasks and pipettes
- Magnetic stirrer and stir bar
- Weighing balance

Procedure:

- Determine the required concentration and volume of the **Dilaurylglycerosulfate sodium** stock solution.
- Calculate the mass of **Dilaurylglycerosulfate sodium** powder needed using the following formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- Accurately weigh the calculated mass of **Dilaurylglycerosulfate sodium** powder using an analytical balance.
- Transfer the powder to a volumetric flask of the desired volume.
- Add approximately half of the final volume of high-purity water to the flask.
- Gently swirl the flask to wet the powder.
- Place a magnetic stir bar in the flask and place it on a magnetic stirrer.
- Stir the solution at a moderate speed until the powder is completely dissolved. Gentle warming may be applied to aid dissolution, but the temperature should be monitored to avoid degradation.
- Once dissolved, bring the solution to room temperature if it was warmed.
- Add high-purity water to the flask until the meniscus reaches the calibration mark.
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Store the stock solution at 2-8°C.

Protocol 2: Application in a Chromogenic Lipase Activity Assay

Dilaurylglycerosulfate sodium is used as a co-emulsifier to prepare a stable emulsion of a chromogenic lipase substrate. This allows the water-soluble lipase enzyme to access its water-insoluble substrate.

Materials:

- **Dilaurylglycerosulfate sodium** stock solution (from Protocol 1)
- Chromogenic lipase substrate (e.g., 1,2-O-dilauryl-rac-glycero-3-glutaric acid-(6-methylresorufin)-ester)[3][4]
- Buffer solution (e.g., Tris-HCl, pH 8.0)
- Lipase enzyme solution (sample and standards)
- Microplate reader or spectrophotometer
- Microplates or cuvettes

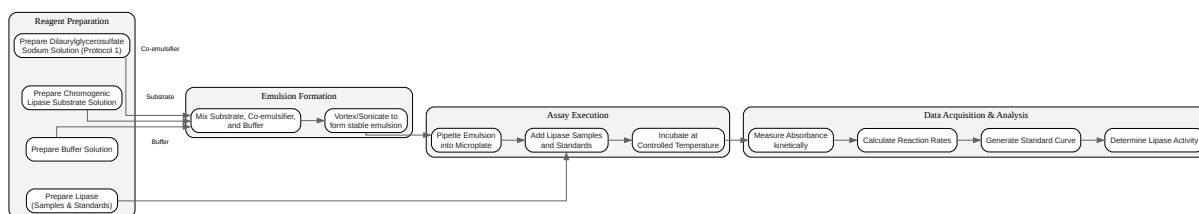
Procedure:

- Prepare the Substrate Emulsion:
 - In a suitable container, mix the chromogenic lipase substrate with the **Dilaurylglycerosulfate sodium** solution and the buffer. The optimal ratio of substrate to co-emulsifier will need to be determined empirically for each specific assay but a starting point could be a molar ratio in the range of 1:1 to 1:10 (substrate:co-emulsifier).
 - Vortex or sonicate the mixture to form a stable, homogenous emulsion. The appearance of the emulsion should be uniform and opaque.
- Set up the Assay:
 - Pipette the substrate emulsion into the wells of a microplate or into cuvettes.
 - Add the lipase enzyme solution (samples and standards) to initiate the reaction.
 - Include a blank control containing the substrate emulsion and buffer but no enzyme.
- Incubate and Measure:
 - Incubate the reaction at a controlled temperature (e.g., 37°C).

- The lipase will hydrolyze the substrate, leading to the release of a colored product (e.g., methylresorufin)[3].
- Measure the absorbance of the solution at the appropriate wavelength for the chromogenic product (e.g., 572 nm for methylresorufin) at regular time intervals.
- Data Analysis:
 - Calculate the rate of the reaction (change in absorbance per unit time) for each sample and standard.
 - Construct a standard curve using the known concentrations of the lipase standards.
 - Determine the lipase activity in the unknown samples by interpolating their reaction rates on the standard curve.

Visualizations

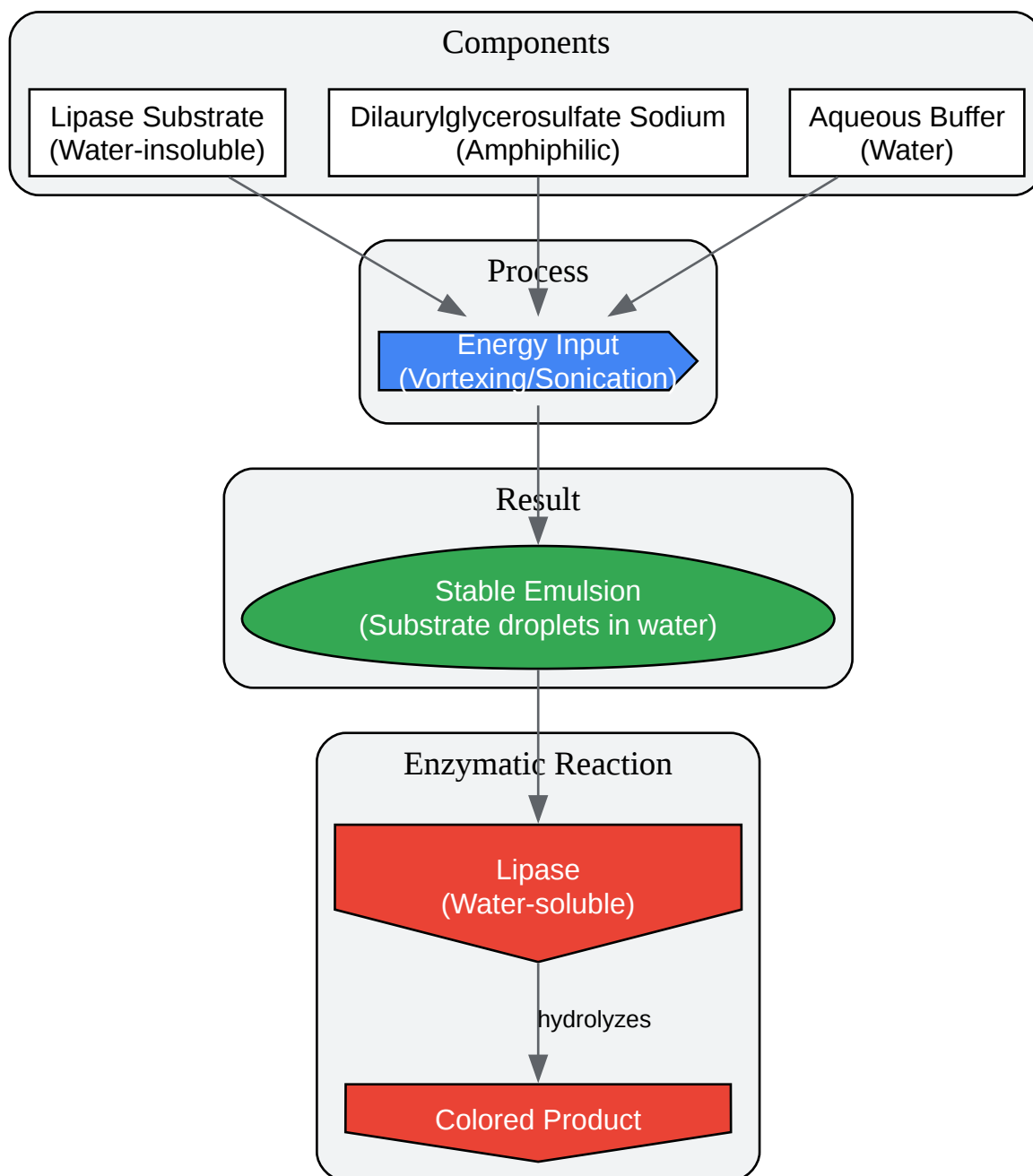
Experimental Workflow for Lipase Activity Assay



[Click to download full resolution via product page](#)

Caption: Workflow for a chromogenic lipase assay using **Dilaurylglycerosulfate sodium**.

Logical Relationship in Emulsion Formation



[Click to download full resolution via product page](#)

Caption: Role of **Dilaurylglycerosulfate sodium** in lipase assay emulsion formation.

Safety Precautions

As with any chemical, appropriate safety precautions should be taken when handling **Dilaurylglycerosulfate sodium** powder and its solutions. It is recommended to wear personal

protective equipment, including safety glasses, gloves, and a lab coat. Work in a well-ventilated area. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

Limitations and Future Research

The information available on **Dilaurylglycerosulfate sodium** is limited, particularly concerning its broader applications in drug development and its detailed physicochemical properties. Further research is needed to establish a comprehensive profile of this surfactant, including its critical micelle concentration, solubility in various solvents at different temperatures, and its potential interactions with biological systems beyond its role as a co-emulsifier. Such data would be invaluable for expanding its application in pharmaceutical and biotechnological research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. custombiotech.roche.com [custombiotech.roche.com]
- 2. kindiagnostics.com [kindiagnostics.com]
- 3. genixxbiotech.com [genixxbiotech.com]
- 4. custombiotech.roche.com [custombiotech.roche.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Dilaurylglycerosulfate Sodium Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10861153#protocol-for-preparing-dilaurylglycerosulfate-sodium-solutions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com